

Comparative Bioequivalence Guide: Generic Histamine Bisphosphate Formulations

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Compound of Interest

Compound Name: *Histamine bisphosphate monohydrate*

CAS No.: *23297-93-0; 51-74-1*

Cat. No.: *B2372502*

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Content Type: Technical Comparison & Experimental Guide Audience: Pharmaceutical Scientists, Regulatory Affairs Professionals, and Analytical Chemists.

Executive Summary: The Equivalence Landscape

Histamine Bisphosphate (officially Histamine Phosphate USP) is a critical diagnostic agent used primarily for bronchial challenge testing (asthma diagnosis) and occasionally for gastric acid secretion testing. Unlike therapeutic drugs where systemic pharmacokinetic (PK) exposure is the primary metric, the performance of diagnostic histamine relies on its local pharmacodynamic (PD) effect on smooth muscle receptors ().

For generic developers, demonstrating bioequivalence (BE) for this parenteral/inhalation solution typically does not require in-vivo clinical trials, provided strict Q1/Q2 sameness is achieved. This guide outlines the scientific framework to demonstrate equivalence through rigorous physicochemical characterization rather than clinical endpoints.

The Core Directive: Q1/Q2 Sameness

- Q1 (Qualitative): Must contain the exact same excipients (e.g., Sodium Chloride, Sodium Phosphate) as the Reference Listed Drug (RLD).
- Q2 (Quantitative): Excipient concentrations must be within
of the RLD.



Expert Insight: For bronchial challenge solutions, osmolality and pH are not just quality control parameters; they are mechanistic determinants of safety. A hyper- or hypotonic solution can induce bronchoconstriction independently of histamine, causing false-positive diagnostic results.

Comparative Performance Metrics: Generic vs. RLD

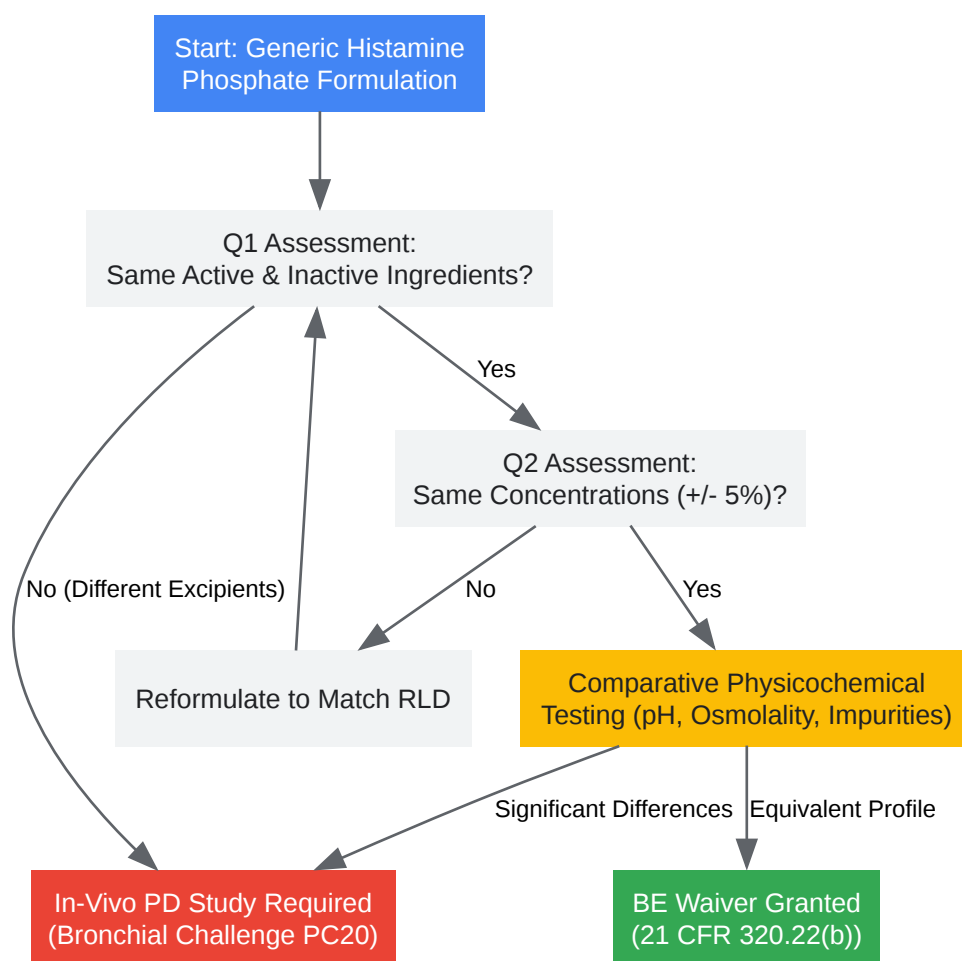
The following table summarizes the critical quality attributes (CQAs) that define "performance" for a generic histamine phosphate formulation compared to the RLD (e.g., Histrol® or generic equivalents).

Table 1: Physicochemical Equivalence Standards

Parameter	Reference Standard (RLD) Specification	Generic Acceptance Criteria	Criticality for Bioequivalence
Active Moiety	Histamine Phosphate ()	98.0% – 102.0% of Label Claim	High: Direct correlation to PD response ().
pH Value	3.0 – 6.0	Match RLD pH units	High: Affects stability and local irritation (bronchospasm trigger).
Osmolality	~290 mOsm/kg (Isotonic)	of RLD value	Critical: Non-isotonic aerosols cause non-specific airway narrowing.
Impurity: Histidine	NMT 0.5%	NMT 0.5%	Medium: Precursor carryover.
Total Impurities	NMT 1.0%	NMT 1.0%	High: Safety threshold.
Particulate Matter	USP <788> Compliant	USP <788> Compliant	Critical: Pulmonary safety for inhalation.

Decision Logic for Bioequivalence

The regulatory pathway for Histamine Phosphate is distinct because it is a solution.^[1] The following decision tree illustrates the logic flow for determining whether an in-vivo study is required.



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Figure 1: Regulatory decision pathway for Histamine Phosphate solutions. A "Waiver" approach is the standard target for this molecule.

Experimental Protocols

To secure a waiver, you must generate data proving your formulation is indistinguishable from the RLD.

Protocol A: High-Fidelity HPLC Assay & Impurity Profiling

This protocol uses ion-pair chromatography to separate the polar histamine molecule from potential degradation products.

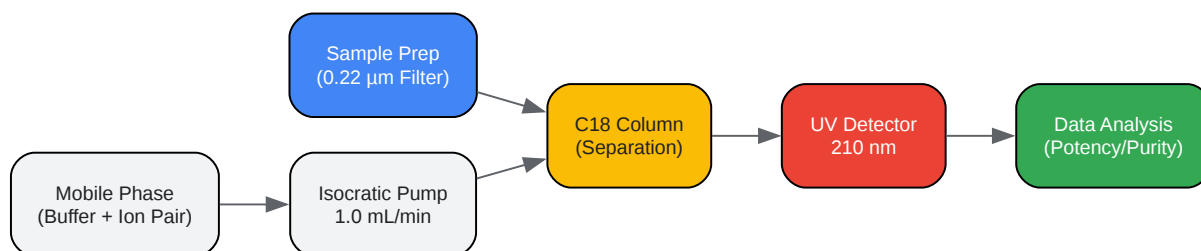
Objective: Quantify Histamine content and detect degradation products (e.g., oxidative species).

Reagents:

- Mobile Phase A: 10 mM Sodium Phosphate Buffer (pH 3.0) + 5 mM Sodium 1-Octanesulfonate (Ion-Pairing Agent).
- Mobile Phase B: Acetonitrile (HPLC Grade).
- Column: C18 Reverse Phase (e.g., 250 mm x 4.6 mm, 5 μ m), end-capped.

Workflow:

- Preparation:
 - Dissolve Histamine Phosphate standard to 0.2 mg/mL in Mobile Phase A.
 - Filter samples through 0.22 μ m PVDF filters (Nylon may adsorb histamine).
- Chromatographic Conditions:
 - Flow Rate: 1.0 mL/min.^[2]
 - Injection Volume: 20 μ L.
 - Detection: UV at 210 nm (Histamine has low UV absorbance; purity of mobile phase is critical to reduce noise).
 - Gradient: Isocratic 80:20 (Buffer:ACN) or gradient if resolving complex impurities.
- System Suitability:
 - Tailing Factor: < 2.0.
 - RSD of Area (n=6): < 1.0%.
 - Theoretical Plates: > 2000.



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Figure 2: Analytical workflow for Histamine Phosphate characterization.

Protocol B: Comparative Osmolality & pH

Causality: In bronchial challenge testing, the airway response must be specific to the histamine receptor. Hypo- or hyperosmolar solutions cause mast cell degranulation via osmotic shock, confounding the diagnosis.

Methodology:

- Instrument: Vapor Pressure Osmometer (preferred over freezing point for viscous solutions containing glycerin, though histamine solutions are usually aqueous).
- Calibration: 290 mOsm/kg and 1000 mOsm/kg standards.
- Procedure:
 - Test 3 lots of RLD and 3 lots of Generic.
 - Measure in triplicate.
 - Acceptance: Generic mean must be within 90-110% of RLD mean.

Scientific Validation & Trustworthiness

Why "Self-Evident" Bioequivalence Applies

Under 21 CFR 320.22(b)(1) and (b)(3), the FDA recognizes that for true solutions (where the drug is molecularly dissolved), availability at the site of action is determined solely by the formulation's physicochemical properties.

- Release Mechanism: There is no dissolution step.
- Absorption: For bronchial challenge, the drug acts locally on airway smooth muscle.
- Validation: If the concentration of Histamine (the agonist) and the solvent properties (pH/Osmolality) are identical, the receptor occupancy must be identical.

Common Pitfalls

- Oxidation: Histamine is susceptible to oxidation. Nitrogen purging during manufacturing is a critical process parameter (CPP) that must be verified via the impurity profile.
- Container Closure System: Leachable compounds from rubber stoppers can mimic impurities or sensitize airways. Extractables/Leachables (E&L) studies are mandatory.

References

- U.S. Food and Drug Administration (FDA). (2025). CFR - Code of Federal Regulations Title 21, Part 320 - Bioavailability and Bioequivalence Requirements. Retrieved from [\[Link\]](#)^[3]
- National Institutes of Health (NIH) / DailyMed. (2024). Histamine Phosphate - Prescribing Information. Retrieved from [\[Link\]](#)
- Cockcroft, D. W., et al. (1977). Bronchial reactivity to inhaled histamine: a method and clinical survey. *Clinical Allergy*.
- FDA Guidance for Industry. (2021). Bioequivalence Studies with Pharmacokinetic Endpoints for Drugs Submitted Under an ANDA. Retrieved from [\[Link\]](#)

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Sources

- [1. drugs.com \[drugs.com\]](#)
- [2. HPLC Method for Determination of Histamine on BIST A+ Column by SIELC Technologies | SIELC Technologies \[sielc.com\]](#)
- [3. Federal Register :: Draft Guidances for Industry Describing Product-Specific Bioequivalence Recommendations; Availability \[federalregister.gov\]](#)
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